

# The Core Principle: Eliminating Lead Wire Resistance

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	RTD-4	
Cat. No.:	B1575949	Get Quote

The fundamental challenge in resistance-based temperature measurement is isolating the resistance of the sensing element from the resistance of the connecting lead wires. In 2-wire and 3-wire configurations, the lead wire resistance is either added to the measurement or only partially compensated, introducing errors, especially over long distances or with temperature fluctuations affecting the wiring.[2]

The 4-wire method, also known as the Kelvin method, is ingeniously designed to completely nullify the effect of lead wire resistance. It achieves this by dedicating separate pairs of wires for two distinct functions:

- Current Excitation: Two wires deliver a precise, constant current from a current source to the RTD element. These are often referred to as the "force" or "excitation" leads.[3]
- Voltage Measurement: The other two wires are connected directly to the two terminals of the RTD element to measure the voltage drop across it.[4][5] These are the "sense" or "measurement" leads.

The key to this technique lies in the high input impedance of the voltage measuring instrument (e.g., a voltmeter or an Analog-to-Digital Converter). Because the voltmeter draws a negligible amount of current, there is virtually no voltage drop along the two "sense" wires.[3] Therefore, the voltmeter accurately measures the voltage directly across the RTD element only.

According to Ohm's Law (V = IR), since the excitation current (I) is known and constant, and the voltage (V) across the RTD is precisely measured, the RTD's resistance (R) can be

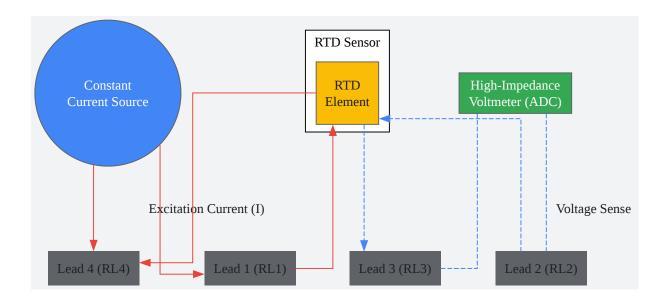




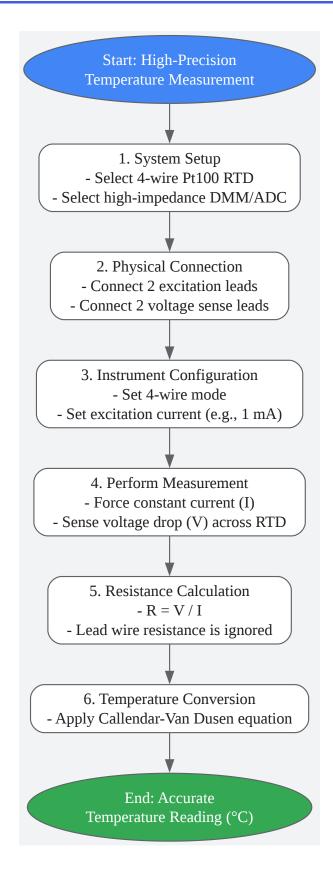


calculated with high accuracy. The resistance of the current-carrying wires does not affect the voltage measurement, and the resistance of the voltage-measuring wires is inconsequential because they carry almost no current. This results in a measurement of the true resistance of the RTD element, free from lead wire errors.[5]









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- To cite this document: BenchChem. [The Core Principle: Eliminating Lead Wire Resistance]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1575949#introduction-to-4-wire-rtd-temperature-measurement]

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